

Solubility Profile of 2-Hydroxy-6-methylbenzaldehyde: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-6-methylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Hydroxy-6-methylbenzaldehyde**, a key intermediate in various chemical syntheses. Understanding its solubility in different solvents is crucial for optimizing reaction conditions, purification processes, and formulation development. This document outlines the available solubility data, detailed experimental protocols for its determination, and visual workflows to guide laboratory practices.

Core Data Presentation: Solubility of 2-Hydroxy-6-methylbenzaldehyde

A thorough review of scientific literature and chemical databases reveals a lack of specific quantitative solubility data for **2-Hydroxy-6-methylbenzaldehyde**. Qualitative assessments consistently indicate that it is soluble in alcohol and ether organic solvents, while being insoluble in water.^[1] To facilitate future research and provide a standardized framework for data collection, the following table is presented. Researchers are encouraged to populate this table with their experimentally determined values.

Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Solubility (g/100 mL) at 25°C
Polar Protic Solvents				
Water	H ₂ O	18.02	100	Insoluble[1]
Methanol	CH ₃ OH	32.04	64.7	Soluble (Quantitative data not available)
Ethanol	C ₂ H ₅ OH	46.07	78.37	Soluble (Quantitative data not available)
Polar Aprotic Solvents				
Acetone	C ₃ H ₆ O	58.08	56	Soluble (Quantitative data not available)
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	78.13	189	Soluble (Quantitative data not available)
Nonpolar Solvents				
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	34.6	Soluble[1] (Quantitative data not available)

Experimental Protocols for Solubility Determination

The following are detailed methodologies for the accurate determination of the solubility of **2-Hydroxy-6-methylbenzaldehyde**. These protocols are based on established and widely accepted scientific practices.

Method 1: Gravimetric Method for Saturated Solutions

This method is a reliable and straightforward approach to determine the solubility of a solid compound in a solvent.

Materials:

- **2-Hydroxy-6-methylbenzaldehyde** (analytical grade)
- Selected solvent (analytical grade)
- Analytical balance (readability ± 0.1 mg)
- Thermostatic shaker or water bath
- Vials with airtight seals
- Syringe filters (chemically compatible, e.g., PTFE, with a pore size of $0.45\ \mu\text{m}$ or smaller)
- Syringes
- Pre-weighed evaporation dishes
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Hydroxy-6-methylbenzaldehyde** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure

saturation.

- Place the vial in a thermostatic shaker or water bath set to the desired constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium.
- Sample Withdrawal and Filtration:
 - Allow the mixture to stand undisturbed at the constant temperature for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed evaporation dish. This step is critical to remove any undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute.
 - Once the solvent is fully evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried **2-Hydroxy-6-methylbenzaldehyde**.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The solubility is calculated using the following formula: $\text{Solubility (g/100 mL)} = [(\text{Mass of dish with solute}) - (\text{Mass of empty dish})] / (\text{Volume of filtrate in mL}) * 100$

Method 2: UV-Vis Spectrophotometry

This method is suitable for compounds that have a chromophore and absorb light in the UV-Vis spectrum.

Materials:

- All materials listed in Method 1
- UV-Vis Spectrophotometer
- Volumetric flasks
- Cuvettes

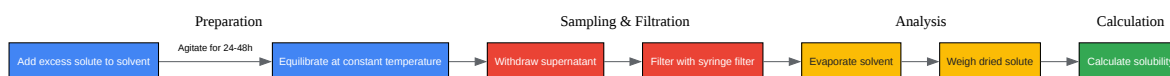
Procedure:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **2-Hydroxy-6-methylbenzaldehyde** of a known concentration in the chosen solvent.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
 - Plot a calibration curve of absorbance versus concentration.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution as described in Method 1 (steps 1 and 2).
 - Dilute a known volume of the clear, filtered saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Determine the concentration of the diluted solution from the calibration curve.

- Calculate the concentration of the original saturated solution by accounting for the dilution factor.
- Convert the concentration to the desired units (e.g., g/100 mL).

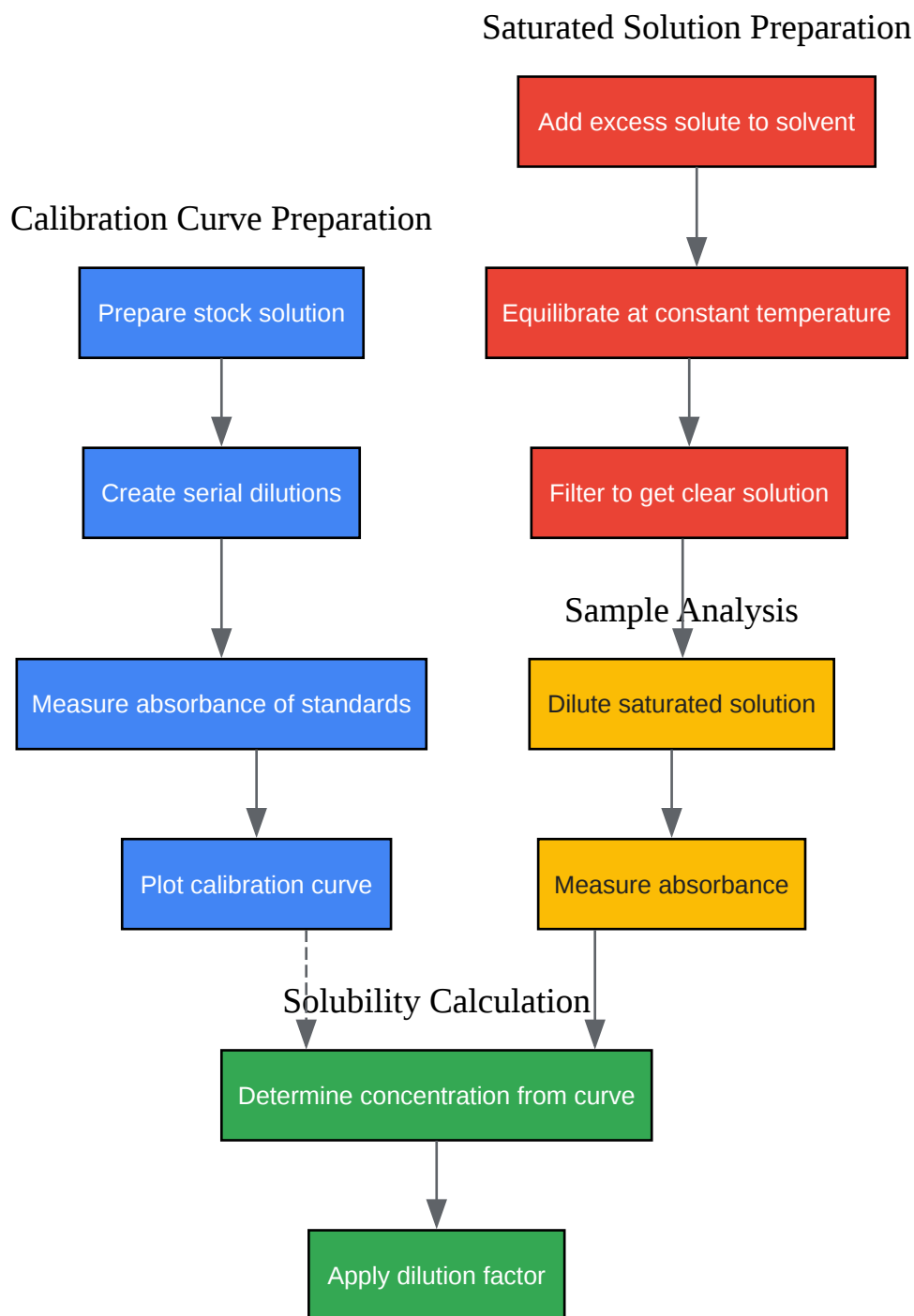
Mandatory Visualizations

The following diagrams illustrate the logical workflow of the experimental protocols described above.



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Caption: Gravimetric method workflow for solubility determination.



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Caption: UV-Vis spectrophotometry workflow for solubility.

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References

- 1. 2-Hydroxy-6-methylbenzaldehyde [chembk.com]
- To cite this document: BenchChem. [Solubility Profile of 2-Hydroxy-6-methylbenzaldehyde: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b095053#2-hydroxy-6-methylbenzaldehyde-solubility-in-different-solvents\]](https://www.benchchem.com/product/b095053#2-hydroxy-6-methylbenzaldehyde-solubility-in-different-solvents)

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